

Isopropyl Cyanoacetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Isopropyl cyanoacetate*

Cat. No.: *B077066*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **isopropyl cyanoacetate**. The information is intended to support researchers, scientists, and professionals in the drug development field in the safe and effective use of this compound. This document summarizes key safety information, presents quantitative data in a structured format, outlines relevant experimental protocols for toxicity testing, and provides a logical workflow for risk management.

Chemical and Physical Properties

Isopropyl cyanoacetate is a combustible liquid that is slightly soluble in water.^{[1][2]} A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **Isopropyl Cyanoacetate**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ NO ₂	[3]
Molecular Weight	127.14 g/mol	[3]
CAS Number	13361-30-3	[3]
Appearance	Clear, colorless to almost colorless liquid	[1]
Boiling Point	207 °C (lit.)	[1][4]
Density	1.013 g/mL at 20 °C (lit.)	[1][4]
Flash Point	92 °C / 197.6 °F (closed cup)	[4][5]
Refractive Index	n ₂₀ /D 1.416	[4]
Water Solubility	Slightly soluble	[1][2]
Vapor Pressure	0.441 mmHg at 25°C	[6]

Hazard Identification and Classification

Isopropyl cyanoacetate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is a combustible liquid that can cause skin and serious eye irritation, and may also cause respiratory irritation.[3][5]

Table 2: GHS Hazard Classification for **Isopropyl Cyanoacetate**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[3]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	[3]

Signal Word: Warning[3]

Hazard Pictogram:

-  alt text

Toxicology

The primary routes of exposure to **isopropyl cyanoacetate** are inhalation, ingestion, and skin and/or eye contact.[7] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[5][8]

Table 3: Acute Toxicity Data for **Isopropyl Cyanoacetate**

Test	Species	Route	Value	Source(s)
LD50	Mouse	Oral	4960 mg/kg	[1]

Experimental Protocols for Toxicity Assessment

While specific experimental reports for **isopropyl cyanoacetate** were not found, the toxicological data presented would have been generated following standardized protocols such

as those established by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the relevant OECD guidelines for the observed hazards.

Acute Oral Toxicity (Following OECD Guideline 420: Fixed Dose Procedure)

This method is used to assess the acute oral toxicity of a substance.

- **Test Animals:** Typically, young adult female rats are used.
- **Housing and Feeding:** Animals are housed in standard cages with access to food and water, except for a brief fasting period before and after administration of the test substance.
- **Dosage:** A series of fixed dose levels are used (e.g., 5, 50, 300, and 2000 mg/kg body weight). The study begins with a sighting study to determine the appropriate starting dose.
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.

Acute Dermal Irritation (Following OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation.^[6]

- **Test Animals:** Healthy young adult albino rabbits are typically used.^[6]
- **Preparation:** The fur on the back of the animal is clipped 24 hours before the test.
- **Application:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.^[6]

- Exposure: The exposure period is typically 4 hours.[6]
- Observation: After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at specified intervals (1, 24, 48, and 72 hours). The reactions are scored according to a graded scale.[6]

Acute Eye Irritation (Following OECD Guideline 405)

This method evaluates the potential of a substance to cause eye irritation or damage.[9][10]

- Test Animals: Healthy young adult albino rabbits are used.[9][10]
- Application: A single dose of the test substance (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[9][10]
- Observation: The eyes are examined for reactions in the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The responses are scored according to a standardized system.[9][10]

Handling Precautions and Safety Measures

Proper handling and storage procedures are crucial to minimize the risks associated with **isopropyl cyanoacetate**.

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[10]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[4]

- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors.[4][8]

Safe Handling Practices

- Avoid contact with skin and eyes.[10]
- Do not breathe vapors or mists.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Take precautionary measures against static discharge.[10]
- Wash hands thoroughly after handling.[5]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[10]
- Keep away from oxidizing agents.[2]
- Storage temperature of 2-8°C is recommended.[1]

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5][8]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, call a physician.[5]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[5]

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[5][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.[10]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[10]

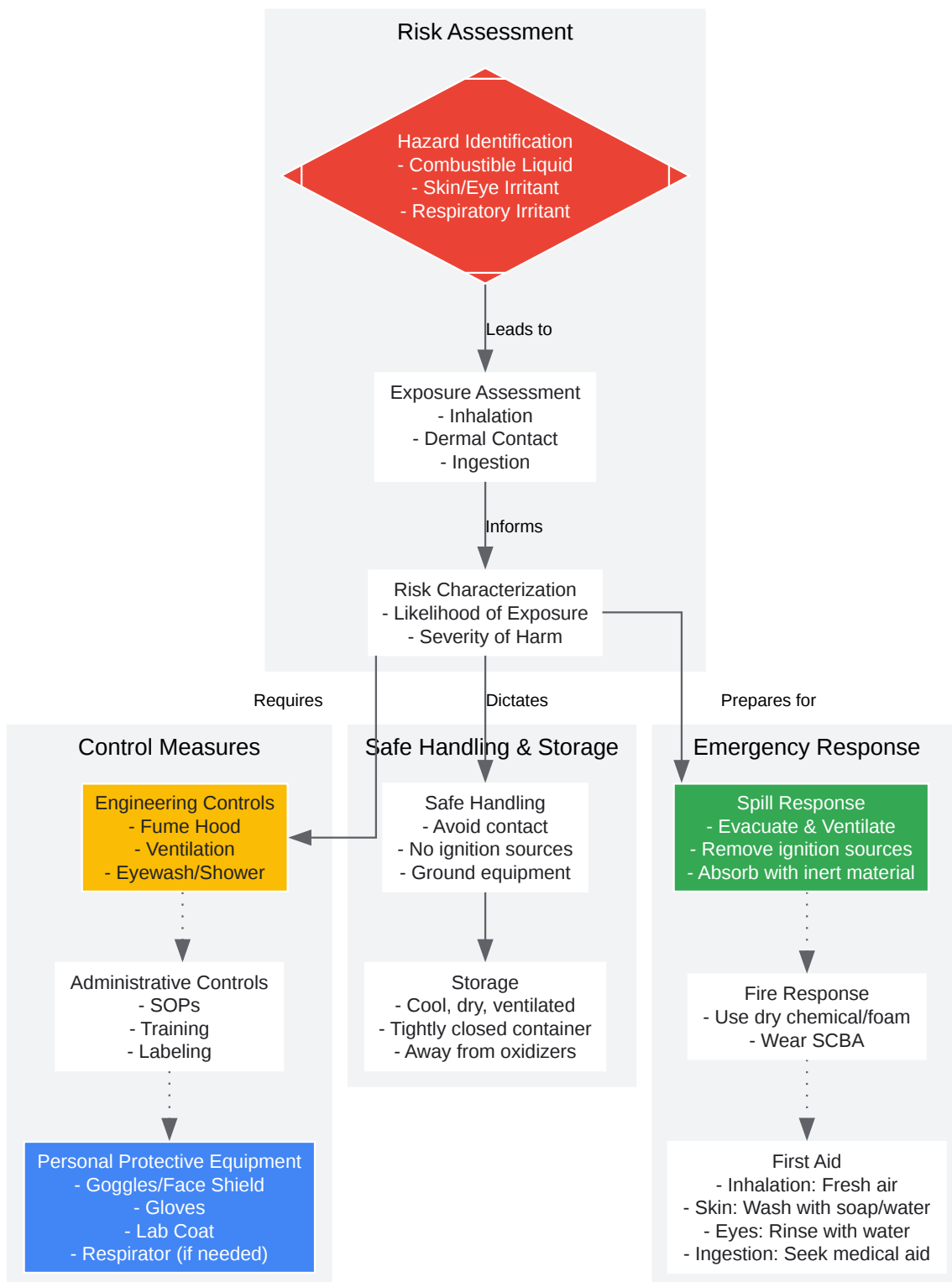
Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas. Wear appropriate personal protective equipment.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[10]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[10]

Risk Management Workflow

The following diagram illustrates a logical workflow for the safe handling and risk management of **isopropyl cyanoacetate**.

Isopropyl Cyanoacetate Risk Management Workflow

[Click to download full resolution via product page](#)Caption: Risk Management Workflow for **Isopropyl Cyanoacetate**.

Disposal Considerations

Waste from residues and unused products should be disposed of in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service to dispose of this material.^[5]

This technical guide is intended to provide comprehensive safety and handling information for **isopropyl cyanoacetate**. It is essential for all personnel handling this chemical to be thoroughly familiar with its hazards and to adhere strictly to the recommended safety procedures. This information should be used in conjunction with the most current Safety Data Sheet (SDS) provided by the supplier.

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